Application Note: High-Yield Synthesis of N-Methoxy-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name:	*N-methoxy-4-methylbenzenesulfonamide*
Cat. No.:	*B8653665*

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Abstract

This application note details the optimized protocol for the synthesis of **N-methoxy-4-methylbenzenesulfonamide** (TsNHOMe), a critical intermediate in organic synthesis. This compound serves as a precursor for N-methoxy-N-methyl-p-toluenesulfonamide (a Weinreb amide equivalent for sulfonylations) and as a substrate for iodine(III)-mediated nitrene generation. The protocol utilizes a nucleophilic substitution strategy between p-toluenesulfonyl chloride (TsCl) and methoxylamine hydrochloride in a pyridine medium. We provide a robust, scalable methodology yielding high-purity product (>95%) suitable for pharmaceutical applications.

Introduction & Strategic Reaction Design

The synthesis of N-alkoxy sulfonamides represents a fundamental transformation in medicinal chemistry. **N-methoxy-4-methylbenzenesulfonamide** is particularly valued for its N-O bond, which imparts unique reactivity. It is frequently employed in:

- Electrophilic Amination: Acting as a transfer agent for the

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moiety.

- C-H Functionalization: Serving as a nitrene precursor in oxidative catalysis (e.g., with PhI(OAc)

).

- Weinreb Amide Analogs: Precursor to

  , used to synthesize sulfones from organometallics.

Mechanistic Pathway

The reaction proceeds via a nucleophilic substitution at the sulfonyl sulfur atom (

-like mechanism). The methoxylamine nucleophile attacks the electrophilic sulfur center of TsCl, displacing the chloride ion.

Key Mechanistic Considerations:

- Activation: The sulfonyl chloride is highly electrophilic.
- Base Role: Pyridine acts as both the solvent and the base. It neutralizes the HCl released from the methoxylamine hydrochloride salt to generate the free amine (

) and scavenges the HCl produced during the sulfonylation.

- Thermodynamics: The formation of the strong S-N bond and the precipitation of pyridinium hydrochloride drive the reaction to completion.

Reaction Scheme Visualization

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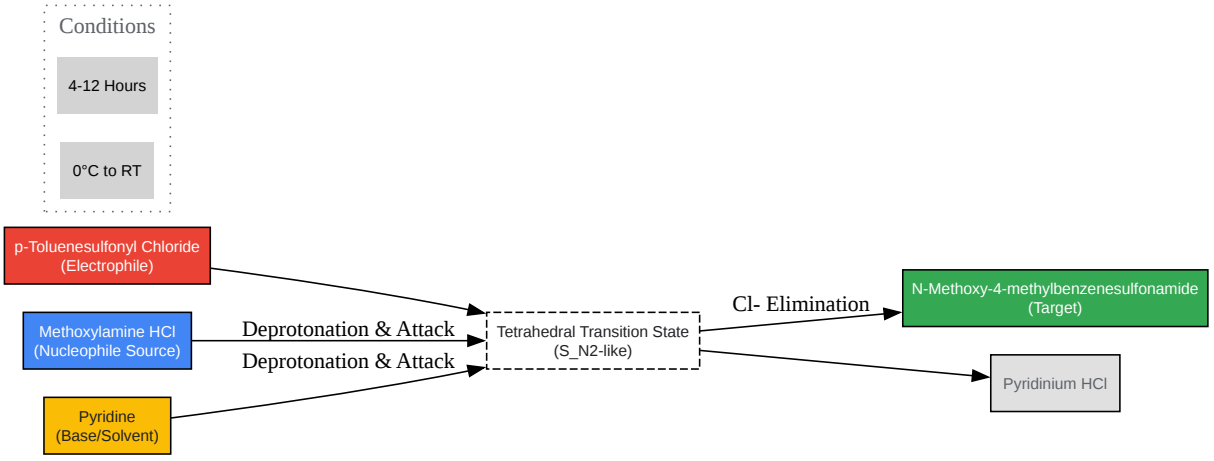

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Figure 1: Mechanistic pathway for the sulfonylation of methoxylamine.

Experimental Protocol

Reagents and Materials

Reagent	MW (g/mol)	Equiv.	Purity	Role
p-Toluenesulfonyl chloride (TsCl)	190.65	1.0	>99%	Electrophile
Methoxylamine Hydrochloride	83.52	1.1	98%	Nucleophile
Pyridine	79.10	Excess	Anhydrous	Solvent/Base
Ethyl Acetate (EtOAc)	88.11	-	ACS Grade	Extraction
HCl (1M)	36.46	-	Aqueous	Wash/Quench

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Step-by-Step Procedure

Phase 1: Preparation and Addition (0 – 30 mins)

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a nitrogen inlet. Flame-dry the glassware if strictly anhydrous conditions are desired, though the reaction is tolerant of trace moisture.
- Solubilization: Add Methoxylamine Hydrochloride (1.1 equiv) to the flask.
- Solvent Addition: Add anhydrous Pyridine (approx. 5-10 mL per gram of TsCl). Stir vigorously at Room Temperature (RT) until the methoxylamine salt is partially suspended/dissolved.
- Cooling: Cool the mixture to 0 °C using an ice/water bath.
- Reagent Addition: Add p-Toluenesulfonyl chloride (TsCl) (1.0 equiv) portion-wise over 15 minutes. Note: TsCl is solid; addition can be done via a powder funnel. Ensure no clumps form.

Phase 2: Reaction (30 mins – 12 hours) 6. Warm Up: Allow the reaction mixture to warm slowly to Room Temperature (20-25 °C). 7. Monitoring: Stir for 4–12 hours. Monitor progress via TLC (30% EtOAc in Hexanes). The product typically appears as a distinct spot (

) slightly more polar than TsCl.
- Staining: Use UV (254 nm) or Iodine stain.

Phase 3: Workup and Isolation 8. Quench: Pour the reaction mixture into a beaker containing Ice-Water (100 mL) and 1M HCl (50 mL). The acid is critical to convert excess pyridine into water-soluble pyridinium chloride. 9. Extraction: Transfer to a separatory funnel and extract with Ethyl Acetate (3 x 50 mL). 10. Washing: Wash the combined organic layers sequentially with:

- 1M HCl (2 x 50 mL) (Ensures removal of pyridine).
- Water (1 x 50 mL).
- Brine (Sat. NaCl, 1 x 50 mL).
- Drying: Dry the organic phase over anhydrous

  or

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.

- Concentration: Filter off the drying agent and concentrate the filtrate in vacuo (Rotary Evaporator) to yield the crude off-white solid.

Purification

- Recrystallization (Recommended): Dissolve the crude solid in a minimum amount of hot Ethyl Acetate. Slowly add Hexanes until turbidity persists. Cool to 4 °C overnight. Filter the white crystals.

- Flash Chromatography: If high purity is required, purify on silica gel eluting with a gradient of Hexanes:EtOAc (9:1 to 7:3).

Process Workflow Diagram

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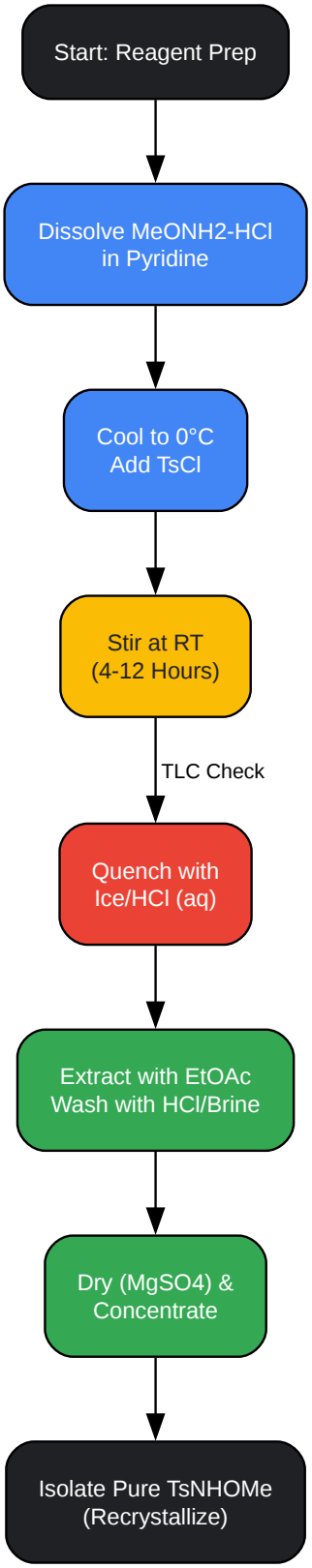

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Figure 2: Operational workflow for the synthesis and isolation of TsNHOMe.

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Characterization Data

The identity of the product should be confirmed using NMR spectroscopy and Melting Point analysis.

- Physical State: White crystalline solid.
- Melting Point: 110–112 °C (Lit. values vary slightly based on method; typical range for pure sulfonamides).
- H NMR (400 MHz, CDCl

  ):

  - 7.82 (d, J = 8.3 Hz, 2H, Ar-H ortho to

).
  - 7.34 (d, J = 8.3 Hz, 2H, Ar-H meta to

).
  - 6.85 (s, 1H, N-H, exchangeable).
  - 3.81 (s, 3H, N-OCH

).
  - 2.45 (s, 3H, Ar-CH

).
- C NMR (100 MHz, CDCl

  ):

  - 144.8, 133.5, 129.8, 128.7 (Aromatic C).
  - 64.5 (N-O-CH

).

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- 21.6 (Ar-CH

).

Safety & Handling

- p-Toluenesulfonyl Chloride (TsCl): Corrosive and lachrymator. Causes severe skin burns and eye damage. Handle in a fume hood.
- Methoxylamine Hydrochloride: Toxic if swallowed or inhaled. May cause skin sensitization.
- Pyridine: Flammable liquid and vapor. Harmful if inhaled or absorbed through skin. Unpleasant odor; use effective ventilation.

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